# 11-(Bromomethyl)tricosane solubility data

**Author**: BenchChem Technical Support Team. **Date**: May 2026

***Compound of Interest***

| | |
|---|---|
| *Compound Name:* | *11-(Bromomethyl)tricosane* |
| *CAS No.:* | *732276-63-0* |
| *Cat. No.:* | *B1632206* |

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## Introduction and Physicochemical Profile

**11-(Bromomethyl)tricosane** is a long-chain, branched alkyl halide. Its molecular structure is dominated by a large, non-polar tricosane backbone, with a single bromomethyl group introducing a site of moderate polarity and reactivity. This unique structure makes it a subject of interest as a material building block and as a chemical reagent designed to impart lipophilicity or enhance the solubility of other molecules in non-polar environments[1].

Understanding the solubility of this compound is paramount for its effective use, whether in designing reaction conditions, formulating materials, or in purification processes. Its high molecular weight and significant non-polar character suggest that it is poorly soluble in aqueous media and favors dissolution in organic solvents.

Table 1: Physicochemical Properties of **11-(Bromomethyl)tricosane**

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| Property | Value | Source |
|---|---|---|
| CAS Number | 732276-63-0 | [2][3][4] |
| Molecular Formula | $C_{24}H_{49}Br$ | [2][3][4] |
| Molecular Weight | 417.55 g/mol | [1][3][4][5] |
| Physical State | Liquid at 20°C | |
| Predicted Boiling Point | 459.2 ± 13.0 °C | [3] |
| Predicted Density | 0.952 ± 0.06 g/cm³ | [3] |
| XLogP3 | 12.8 | [2][3] |
| SMILES | CCCCCCCCCCC(CBr)CCCCCCCCCCC | [1][2] |

The extremely high XLogP3 value of 12.8 is a strong computational indicator of the compound's profound lipophilicity and predicts its very low solubility in water[2][3].

## Theoretical Framework for Solubility

The solubility of a solute in a solvent is governed by the principle of "like dissolves like," which is a reflection of the intermolecular forces between solute-solute, solvent-solvent, and solute-solvent molecules. For a dissolution process to be favorable, the energy released from the new solute-solvent interactions must be sufficient to overcome the energy required to break the existing solute-solute and solvent-solvent interactions[6][7].

- In Non-Polar Solvents (e.g., Hexane, Toluene): **11-(Bromomethyl)tricosane**'s extensive alkyl structure interacts favorably with non-polar solvents through van der Waals dispersion forces. As these are the same types of forces present in the bulk solute and solvent, the energy balance is favorable, leading to high solubility[7][8].
- In Polar Aprotic Solvents (e.g., Acetone, Tetrahydrofuran): These solvents have a dipole moment. While the primary interactions will still be dispersion forces with the alkyl chain, some dipole-dipole interaction can occur with the C-Br bond. Solubility is expected to be moderate to good.

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- In Polar Protic Solvents (e.g., Water, Methanol): These solvents are characterized by strong hydrogen bonding networks[9]. To dissolve **11-(Bromomethyl)tricosane**, these strong hydrogen bonds must be broken. The energy gained by forming weak dispersion and dipole-dipole interactions between the alkyl halide and the solvent is insufficient to compensate for this energy cost. Consequently, **11-(Bromomethyl)tricosane** is expected to be virtually insoluble in water and other highly protic solvents[6][7][9].

## Predictive Solubility Profile

While specific experimental data is scarce, a qualitative solubility profile can be predicted based on the principles discussed above. This is invaluable for guiding solvent selection in experimental design.

Table 2: Predicted Solubility of **11-(Bromomethyl)tricosane** in Common Solvents at Ambient Temperature

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| Solvent | Solvent Type | Predicted Solubility | Rationale |
|---|---|---|---|
| Hexane | Non-Polar | Very Soluble | "Like dissolves like"; strong van der Waals interactions. |
| Toluene | Non-Polar (Aromatic) | Very Soluble | Strong van der Waals and π-stacking interactions. |
| Dichloromethane | Polar Aprotic | Soluble | Good balance of dispersion forces and dipole interactions. |
| Tetrahydrofuran (THF) | Polar Aprotic | Soluble | Favorable interactions with the large alkyl chain. |
| Acetone | Polar Aprotic | Sparingly Soluble | Polarity mismatch reduces favorable interactions. |
| Isopropanol | Polar Protic | Poorly Soluble | Requires disruption of the solvent's hydrogen bonds. |
| Methanol | Polar Protic | Very Poorly Soluble | Strong hydrogen bonding network in the solvent. |
| Water | Polar Protic | Insoluble | Energetically unfavorable due to hydrophobic effect and disruption of water's hydrogen bonds[6][7][8]. |

## Experimental Determination of Thermodynamic Solubility

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To obtain precise, quantitative solubility data, a rigorous experimental protocol is required. The Shake-Flask Method is the gold-standard for determining thermodynamic equilibrium solubility and is highly recommended for this compound[10].

## Core Principles of the Method

The method relies on allowing a suspension of the solute in the solvent to reach a state of dynamic equilibrium, where the rate of dissolution equals the rate of precipitation. The concentration of the solute in the supernatant is then measured, representing the thermodynamic solubility at that temperature[10][11]. Key pillars for a trustworthy result are solute purity, solvent purity, precise temperature control, and a validated analytical method[10].

## Detailed Step-by-Step Protocol

- Material Preparation:
  - Ensure the **11-(Bromomethyl)tricosane** is of high purity (≥97%). The synthesis route suggests potential impurities could include the starting alcohol (2-decyltetradecan-1-ol) or triphenylphosphine oxide[5]. Confirm purity via GC or $^1$H NMR.
  - Use high-purity (e.g., HPLC grade) solvents.
- Slurry Preparation:
  - In a series of glass vials with PTFE-lined caps, add an excess amount of **11-(Bromomethyl)tricosane** to a known volume of the desired solvent (e.g., 50 mg of solute to 5 mL of solvent). The presence of undissolved solid is essential to ensure saturation is reached[10].
- Equilibration:
  - Place the sealed vials in a constant-temperature shaker bath or incubator. A standard temperature of 25°C ± 0.5°C should be maintained.
  - Agitate the vials for a prolonged period. For a large, poorly soluble molecule, equilibrium may be slow to achieve. A minimum of 48 hours is recommended, with a 72-hour time point to confirm that the concentration is no longer increasing[12].

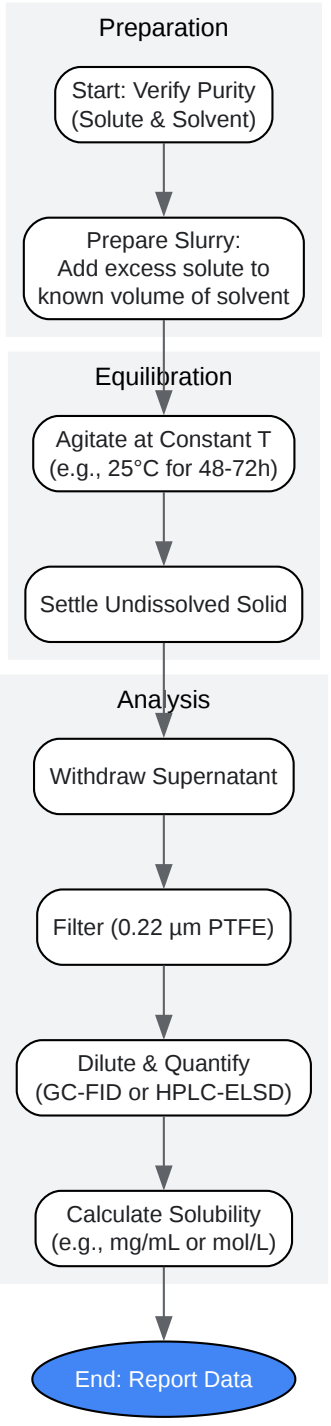
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- Sample Collection and Separation:
  - After equilibration, allow the vials to stand undisturbed in the temperature bath for at least 2 hours to let the excess solid settle.
  - Carefully withdraw an aliquot of the supernatant using a glass syringe.
  - Immediately filter the aliquot through a solvent-compatible 0.22 µm syringe filter (e.g., PTFE) to remove all undissolved microparticles. This step is critical to prevent overestimation of solubility.
- Analysis and Quantification:
  - Accurately dilute the filtered sample with the solvent to a concentration that falls within the linear range of a pre-established calibration curve.
  - Analytical Method Choice: Due to the lack of a UV-active chromophore, standard HPLC-UV is not suitable. The recommended analytical techniques are:
    - Gas Chromatography with Flame Ionization Detection (GC-FID): Ideal due to the compound's volatility at elevated temperatures and the high sensitivity of FID for hydrocarbons.
    - HPLC with Evaporative Light Scattering Detection (ELSD) or Refractive Index Detection (RID): Suitable non-specific detection methods for non-chromophoric compounds.
  - Calculate the original concentration in the saturated solution, accounting for the dilution factor. This value is the thermodynamic solubility.

## Experimental Workflow Diagram

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Figure 1: Shake-Flask Solubility Determination Workflow




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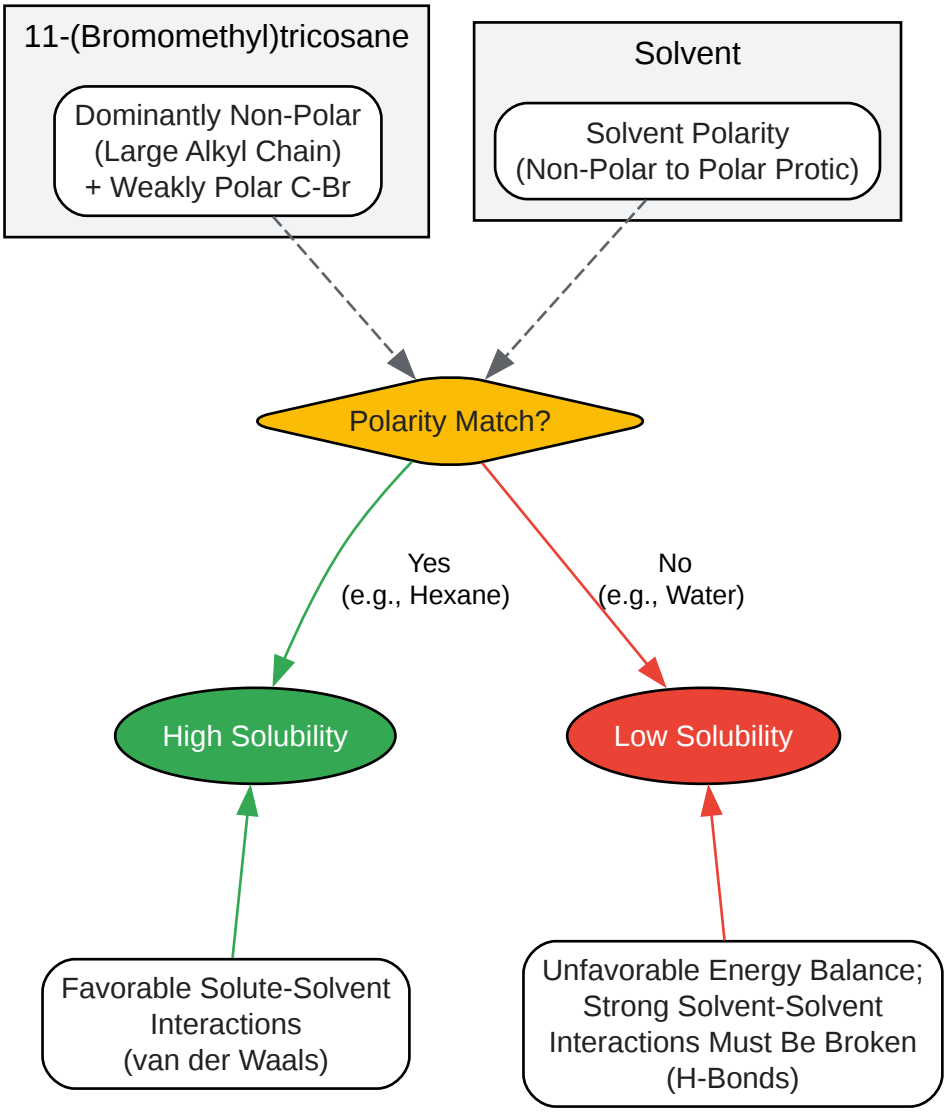
Caption: Figure 1: Shake-Flask Solubility Determination Workflow

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# Logical Relationships in Solubility

The interplay between solute, solvent, and intermolecular forces dictates the final solubility outcome. This relationship can be visualized to better understand the governing principles.

Figure 2: Factors Governing Solubility




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Caption: Figure 2: Factors Governing Solubility

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## Conclusion

**11-(Bromomethyl)tricosane** is a profoundly lipophilic molecule, a characteristic dictated by its C24 alkyl structure. Its solubility is expected to be high in non-polar organic solvents like alkanes and aromatic hydrocarbons, and exceedingly low in polar protic solvents, especially water. For researchers and developers, this means that organic media are required for reactions and formulations involving this compound. Quantitative determination of its solubility should be performed using the rigorous shake-flask method coupled with a suitable non-specific analytical technique like GC-FID or HPLC-ELSD to ensure accuracy. The predictive data and experimental framework provided in this guide serve as a critical resource for the successful application of **11-(Bromomethyl)tricosane** in a professional research setting.

## References

- PubChem. (n.d.). **11-(Bromomethyl)tricosane**. National Center for Biotechnology Information. Retrieved from [Link][2]
- Avdeef, A. (2001). Methods for measurement of solubility and dissolution rate of sparingly soluble drugs. Lund University Publications. Retrieved from [Link][10]
- Glaxo Smithkline. (2005). Method for determining solubility of a chemical compound. Google Patents (WO2005116635A1). Retrieved from [12]
- LibreTexts Chemistry. (2024). 10.1: Names and Properties of Alkyl Halides. Retrieved from [Link][6]
- LibreTexts Chemistry. (2019). 7.1 Alkyl Halides - Structure and Physical Properties. Retrieved from [Link][8]
- LibreTexts Chemistry. (2023). Physical Properties of Alkyl Halides. Retrieved from [Link][7]
- The Fact Factor. (2020). Physical Properties of Alkyl Halides. Retrieved from [Link][9]
- Kumar, L. (2013). SOLUBILITY DETERMINATION IN DRUG DISCOVERY AND DEVELOPMENT. SlideShare. Retrieved from [Link][11]

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## Sources

- 1. chemscene.com [chemscene.com]
- 2. 11-(Bromomethyl)tricosane | C24H49Br | CID 23075055 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. echemi.com [echemi.com]
- 4. 11-(bromomethyl)tricosane | 732276-63-0 [chemicalbook.com]
- 5. 11-(bromomethyl)tricosane synthesis - chemicalbook [chemicalbook.com]
- 6. chem.libretexts.org [chem.libretexts.org]
- 7. chem.libretexts.org [chem.libretexts.org]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. thefactfactor.com [thefactfactor.com]
- 10. lup.lub.lu.se [lup.lub.lu.se]
- 11. pharmatutor.org [pharmatutor.org]
- 12. WO2005116635A1 - Method for determining solubility of a chemical compound - Google Patents [patents.google.com]
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